

Application Notes and Protocols for Subcutaneous Injection of Wkymvm-NH2 TFA

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the subcutaneous administration of the synthetic hexapeptide **Wkymvm-NH2 TFA**. This document is intended to guide researchers in designing and executing in vivo studies involving this potent agonist of formyl peptide receptors (FPRs).

Introduction

Wkymvm-NH2 is a synthetic peptide that has been identified as a powerful agonist for formyl peptide receptors (FPRs), with a particular affinity for FPR2.[1][2] Activation of these G-protein coupled receptors on various immune and non-immune cells triggers a cascade of intracellular signaling events, leading to a range of biological responses. These include chemotaxis, phagocytosis, superoxide production, and modulation of inflammatory responses.[1][3] Due to its immunomodulatory and pro-angiogenic properties, **Wkymvm-NH2 TFA** is a valuable tool for research in areas such as inflammation, autoimmune diseases, oncology, and regenerative medicine.[1][4]

Physicochemical Properties and Storage

Proper handling and storage of **Wkymvm-NH2 TFA** are crucial for maintaining its biological activity.



Property	Value		
Molecular Formula	C43H62F3N9O9S2		
Molecular Weight	970.13 g/mol		
Appearance	White to off-white solid		
Solubility	Soluble in water (up to 12.5 mg/mL with sonication)[2]		
Storage (Powder)	-20°C for 1 year or -80°C for 2 years[2]		
Storage (Stock Solution)	-20°C for 1 month or -80°C for 6 months[2]		

Experimental Protocols Reconstitution of Wkymvm-NH2 TFA

This protocol describes the preparation of a stock solution from the lyophilized powder.

Materials:

- Wkymvm-NH2 TFA powder
- Sterile, nuclease-free water or sterile phosphate-buffered saline (PBS)
- Vortex mixer
- (Optional) Ultrasonic bath
- Sterile, low-protein binding microcentrifuge tubes

Procedure:

- Bring the vial of **Wkymvm-NH2 TFA** powder to room temperature before opening.
- Add the desired volume of sterile water or PBS to the vial to achieve the target concentration (e.g., 10 mg/mL).



- Gently vortex the vial to dissolve the powder. For higher concentrations, brief sonication may be required to achieve complete dissolution.
- Aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2]

Subcutaneous Injection Protocol in Mice

This protocol provides a general guideline for the subcutaneous administration of **Wkymvm-NH2 TFA** in mice. The specific dosage and frequency should be optimized based on the experimental model and research question.

Materials:

- Reconstituted Wkymvm-NH2 TFA solution
- Sterile saline (0.9% NaCl) or PBS for dilution
- Sterile insulin syringes with a 25-27 gauge needle[5][6]
- Animal scale
- 70% ethanol wipes
- Appropriate animal restraint device

Procedure:

- Animal Preparation:
 - Acclimatize the animals to the housing conditions before the start of the experiment.
 - Weigh each animal to accurately calculate the injection volume.
- Dose Calculation and Preparation:



- Dilute the Wkymvm-NH2 TFA stock solution with sterile saline or PBS to the final desired concentration.
- Calculate the injection volume based on the animal's weight and the target dosage. The
 maximum recommended injection volume for a subcutaneous injection in mice is 5-10
 mL/kg.[5]
- Injection Procedure:
 - Restrain the mouse using an appropriate method. The scruff of the neck is a common and effective restraint technique.
 - Select an injection site. The loose skin over the dorsal rump or flank is recommended.[1]
 - Gently lift a fold of skin to create a "tent."
 - Wipe the injection site with a 70% ethanol wipe and allow it to dry.
 - Insert the needle, bevel up, at the base of the skin tent, parallel to the body.
 - Aspirate gently by pulling back the plunger to ensure the needle is not in a blood vessel. If blood appears, withdraw the needle and select a new injection site.
 - Slowly inject the calculated volume of the Wkymvm-NH2 TFA solution.
 - Withdraw the needle and apply gentle pressure to the injection site for a few seconds.
 - Return the animal to its cage and monitor for any adverse reactions.

Quantitative Data from In Vivo Studies

The following table summarizes subcutaneous injection protocols for **Wkymvm-NH2 TFA** from published research, providing a reference for dose and frequency selection.

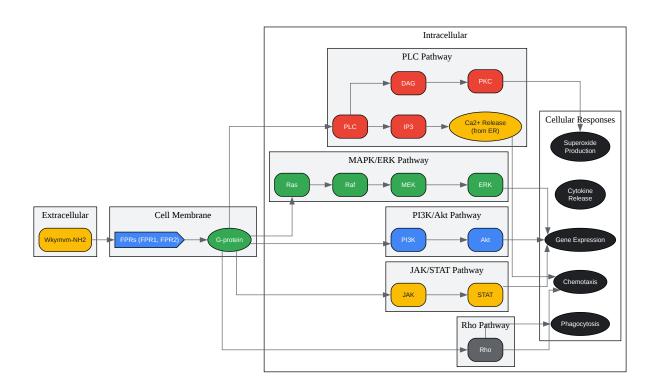


Animal Model	Dosage	Frequency	Duration	Reference
DSS-induced ulcerative colitis (mouse)	8 mg/kg	Twice daily (12- hour intervals)	5 days	[2]
High-fat diet- induced obesity (mouse)	8 mg/kg	Every 2 days	5 weeks	[7]
Cecal ligation and puncture (CLP)-induced sepsis (mouse)	4 mg/kg	Four injections (timing relative to CLP)	-	[8]
Collagen- induced arthritis (mouse)	4 mg/kg	Daily	From secondary boosting until sacrifice	[9]

Signaling Pathways and Experimental Workflows WKYMVm-NH2 Signaling Pathway

Wkymvm-NH2 primarily exerts its effects by activating Formyl Peptide Receptors (FPRs), which are G-protein coupled receptors. This initiates a complex network of downstream signaling pathways.





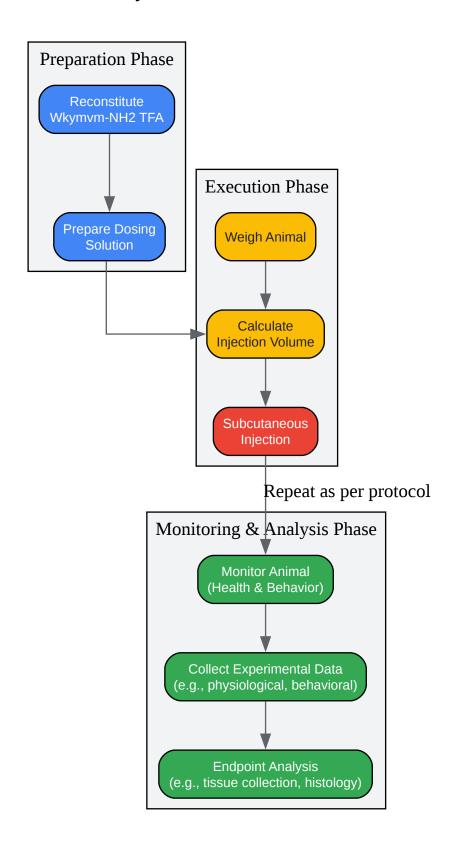
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Caption: WKYMVm-NH2 signaling cascade.

Experimental Workflow for Subcutaneous Injection



The following diagram illustrates a typical workflow for an in vivo study involving the subcutaneous administration of **Wkymvm-NH2 TFA**.





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Caption: In vivo subcutaneous injection workflow.

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